

Chemical properties and stability of Thiosultap-disodium salt

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Compound of Interest

Compound Name: Thiosultap

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An In-depth Technical Guide to the Chemical Properties and Stability of **Thiosultap**-disodium
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and stability of **Thiosultap**-disodium, a nereistoxin analogue insecticide. The information is compiled to assist researchers, scientists, and professionals in drug development and crop protection in understanding the fundamental characteristics of this compound.

Chemical Identity and Properties

Thiosultap-disodium is the disodium salt of **thiosultap** and is used to control various insect pests on crops like rice, vegetables, and fruit trees.[1] It functions as a stomach poison with some contact and systemic action, acting as a nereistoxin analogue to disrupt nerve function in insects, which leads to paralysis and death.[2]

Chemical Structure and Nomenclature

- IUPAC Name: disodium S,S'-[2-(dimethylamino)propane-1,3-diyl] disulfurothioate[1][2][3]
- CAS Name: Thiosulfuric acid (H₂S₂O₃), S,S'-[2-(dimethylamino)-1,3-propanediyl] ester, disodium salt[2][3]
- Common Names and Synonyms: Bisultap, Dimehypo, Disosultap, Molosultap, Sha chong shuang[1][2][3][4]

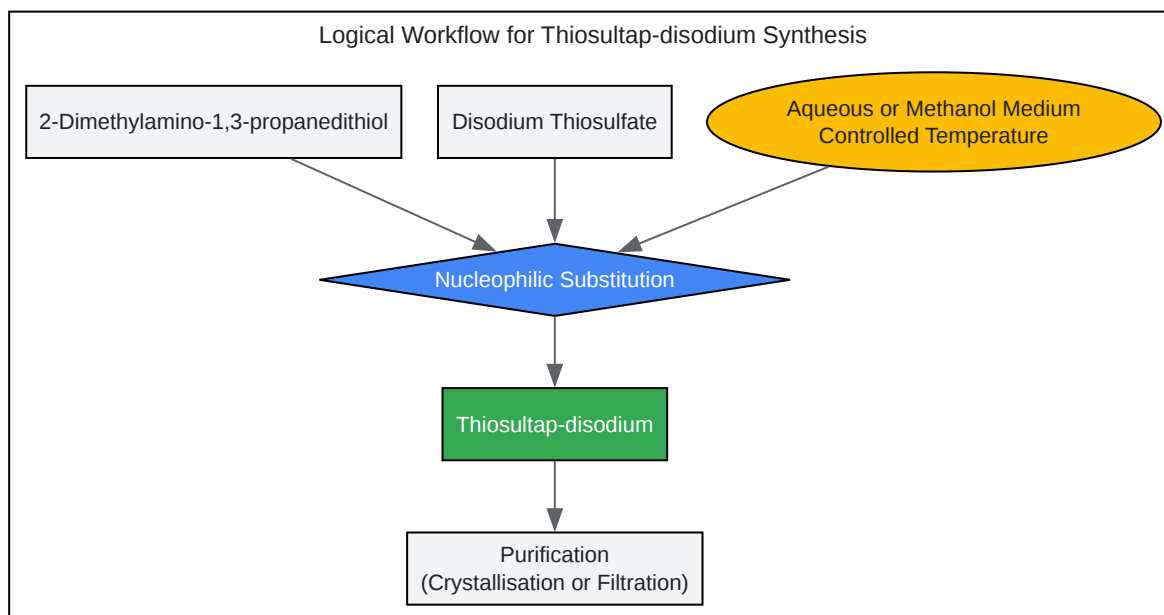
Physicochemical Properties

The key physicochemical properties of **Thiosultap**-disodium are summarized in the table below for easy reference.

Property	Value	References
Molecular Formula	C ₅ H ₁₁ NNa ₂ O ₆ S ₄	[1] [2] [3] [5]
Molecular Weight	355.38 g/mol	[2] [5]
Physical State	White crystalline solid	[2]
Melting Point	194-196 °C	[4]
CAS Registry Number	52207-48-4	[1] [2] [3]

Synthesis and Formulation

The commercial production of **Thiosultap**-disodium involves a nucleophilic substitution reaction. The process is outlined in the diagram below.



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Caption: Commercial synthesis pathway for **Thiosultap**-disodium.

The synthesis reacts 2-dimethylamino-1,3-propanedithiol with disodium thiosulfate in an aqueous or methanol medium under controlled temperatures to prevent hydrolysis.[2][6] The resulting **Thiosultap**-disodium is then purified. It is often formulated as water-soluble or granular products for agricultural use.[2][6]

Chemical Stability and Degradation

Understanding the stability of **Thiosultap**-disodium is critical for its effective application, storage, and environmental fate assessment.

Aqueous Stability

Thiosultap-disodium exhibits limited stability in aqueous solutions. One study demonstrated that in a 100 µg/L aqueous solution, over 80% of the compound degraded within seven days.[7]

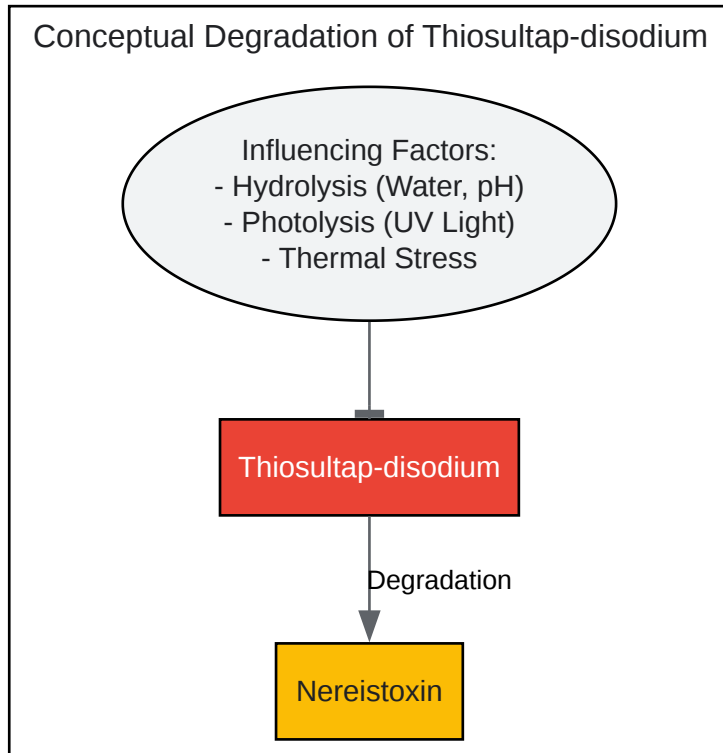
This suggests that hydrolysis is a significant degradation pathway. The thiosulfate anion is known to react with dilute acids to produce sulfur and sulfur dioxide, indicating that pH is a critical factor in the stability of **Thiosultap**-disodium.[8]

Thermal and Photolytic Stability

Information on the specific degradation point is limited, but its melting point is around 195 °C.[2] Upon combustion, it produces toxic nitrogen oxide and sulfur oxide gases.[4] While specific photolysis studies on **Thiosultap**-disodium are not widely available, related compounds undergo photodegradation, which is often influenced by pH.[9][10][11]

Degradation Pathway

Thiosultap-disodium is an analogue of nereistoxin, and a primary degradation pathway involves its conversion to nereistoxin. This is a key consideration in analytical chemistry, where acidic extraction followed by alkalinization is used to facilitate this conversion for detection purposes.[12][13]



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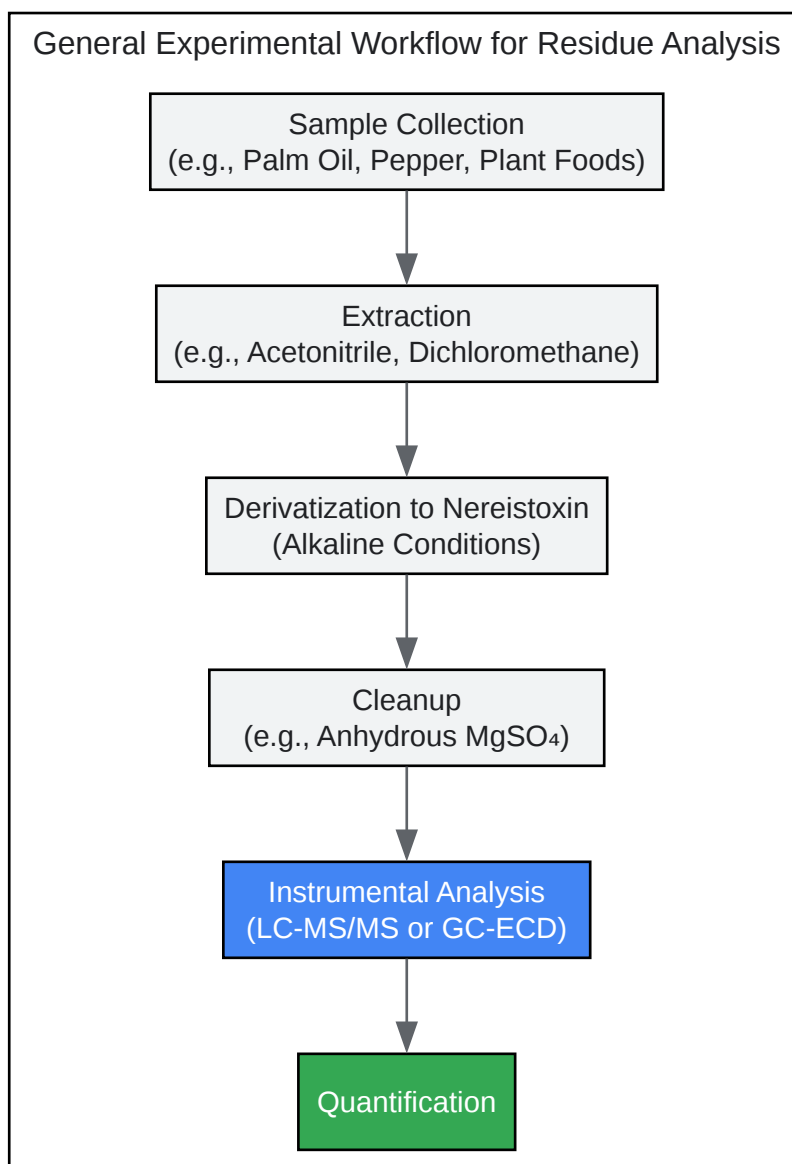
Caption: Factors influencing the degradation of **Thiosultap**-disodium.

Experimental Protocols for Analysis

Accurate determination of **Thiosultap**-disodium residues is essential for regulatory compliance and food safety. Various analytical methods have been developed for different matrices.

General Analytical Workflow

The analysis of **Thiosultap**-disodium and other nereistoxin-related pesticides often involves extraction, a derivatization step to convert the parent compound to nereistoxin, and subsequent detection by chromatographic methods.[\[12\]](#)[\[13\]](#)



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Caption: Workflow for the analysis of **Thiosultap**-disodium residues.

Protocol 1: Analysis in Palm Oil via LC-MS/MS

This method provides a simple and fast determination of **Thiosultap**-disodium residues.^{[12][14]}

- Sample Preparation:
 - Weigh 5 grams of melted crude palm oil into a 50 mL polyethylene centrifuge tube.^[12]

- Extraction:
 - Add 5 mL of dichloromethane and mix well.[12]
 - Add 5 mL of water.[12]
 - Vortex the mixture for 2 minutes. Repeat three times, with a 2-minute heating step at 60°C in a water bath between each vortexing step.[12]
- Instrumental Analysis:
 - Technique: Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).[12]
 - Mobile Phase: Methanol and a 10 mM ammonium acetate aqueous solution (adjusted to pH 5.0).[12]
 - Detection: Multiple Reaction Monitoring (MRM) is used for sensitive and selective quantification.[12]
- Validation Data:
 - Recoveries: 72% to 103%[12][14]
 - Repeatability (RSD): 4% to 6%[12][14]
 - Limit of Detection (LOD): 2.9 ng/mL[12][14]
 - Limit of Quantification (LOQ): 8.7 ng/mL[12][14]

Protocol 2: Analysis in Plant Foods via GC-ECD

This method is suitable for a range of plant-based foods.[13]

- Extraction:
 - Extract the sample using a hydrochloric acid solution that contains cysteine hydrochloride. This acidic condition helps in converting **Thiosultap**-disodium to nereistoxin.[13]
- Derivatization:

- The extract is then treated under alkaline conditions to complete the derivatization to nereistoxin.[13]
- Instrumental Analysis:
 - Technique: Gas Chromatography with an Electron Capture Detector (GC-ECD).[13]
- Validation Data:
 - Recoveries: 72% to 108%[13]
 - Relative Standard Deviations (RSDs): 0.3% to 14.7%[13]

Protocol 3: Analysis in Pepper via LC-MS/MS

This protocol details a method specific for a complex matrix like pepper.[7]

- Extraction:
 - Perform an extraction with acetonitrile in an acidic medium using ultrasonic extraction.[7]
- Cleanup:
 - Follow with a cleanup step using anhydrous MgSO₄. [7]
- Instrumental Analysis:
 - Technique: Linear Ion Trap Quadrupole LC-MS/MS.[7]
 - Detection Mode: Negative ion mode for **Thiosultap**-disodium; positive ion mode for its metabolites like thiocyclam and nereistoxin.[7]
- Validation Data:
 - Recoveries: 58% to 87% at spiking levels of 20 and 200 µg/kg.[7]
 - RSD values: Below 20%.[7]

Conclusion

Thiosultap-disodium is a synthetic insecticide with well-defined chemical properties. Its utility is counterbalanced by its limited stability in aqueous environments, which is a critical factor for its application, formulation, and environmental persistence. The degradation into nereistoxin is a key feature of its chemical behavior and forms the basis of many analytical methods. The detailed protocols provided herein offer robust and validated approaches for the quantification of its residues in various matrices, ensuring safety and regulatory adherence.

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